

S63845 Technical Support Center: Solubility and Stability in DMSO

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Compound of Interest

Compound Name: Mcl-1 inhibitor 15

Cat. No.: B12392117

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and stability of the MCL-1 inhibitor, S63845, in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is the maximum solubility of S63845 in DMSO?

A1: S63845 exhibits high solubility in DMSO. Different suppliers report slightly varying maximum concentrations, but it is generally agreed to be at least 41.45 mg/mL, with some sources indicating solubility up to 100 mg/mL.^{[1][2][3][4]} It is crucial to use fresh, anhydrous DMSO, as moisture absorption by DMSO can reduce the solubility of S63845.^[4]

Q2: What is the recommended procedure for dissolving S63845 in DMSO?

A2: To achieve complete dissolution and obtain a clear stock solution, it is recommended to follow a specific protocol. For detailed steps, please refer to the "Experimental Protocols" section below. The general procedure involves adding the appropriate volume of high-quality DMSO to the vial of S63845 powder, followed by methods to aid dissolution such as warming and sonication.^{[2][5]}

Q3: How should I store the S63845 stock solution in DMSO?

A3: Proper storage is critical to maintain the stability and activity of your S63845 stock solution. It is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[6][7] Store these aliquots at low temperatures. For detailed storage conditions and duration, please see the "Stability Data" table.

Q4: My S63845 precipitated out of solution when I diluted my DMSO stock in aqueous cell culture media. What should I do?

A4: Precipitation upon dilution of a DMSO stock solution into aqueous media is a common issue for many small molecules. This can often be resolved by vortexing, gentle warming of the solution in a 37°C water bath, or sonication until the precipitate redissolves.[6] It is essential to ensure the solution is clear before adding it to your cells. For a more detailed troubleshooting guide, refer to the "Troubleshooting Guide" section.

Q5: How stable is S63845 in DMSO at room temperature?

A5: While many compounds are stable for short periods at room temperature, for optimal long-term stability, it is strongly recommended to store S63845 stock solutions at -20°C or -80°C.[6] Studies on a large number of compounds in DMSO have shown that degradation can occur at room temperature over time, with a significant decrease in the probability of observing the intact compound after several months.[8][9] Therefore, for reproducible experimental results, it is best practice to minimize the time S63845 solutions are kept at room temperature.

Data Presentation

Solubility Data

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Reference(s)
DMSO	≥ 41.45	≥ 50.0	[2]
DMSO	100	120.58	[1][3][4]

Stability Data: DMSO Stock Solutions

Storage Temperature	Recommended Duration	Key Considerations	Reference(s)
-20°C	Up to 1 month	Protect from light. Aliquot to avoid freeze-thaw cycles.	[10]
-80°C	Up to 6 months	Protect from light. Aliquot to avoid freeze-thaw cycles.	[10]
Room Temperature	Short periods only	Minimize exposure. Use freshly prepared solutions for best results.	[6] [8] [9]

Experimental Protocols

Protocol for Preparation of a 10 mM S63845 Stock Solution in DMSO

Materials:

- S63845 powder
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes
- Vortex mixer
- Water bath sonicator

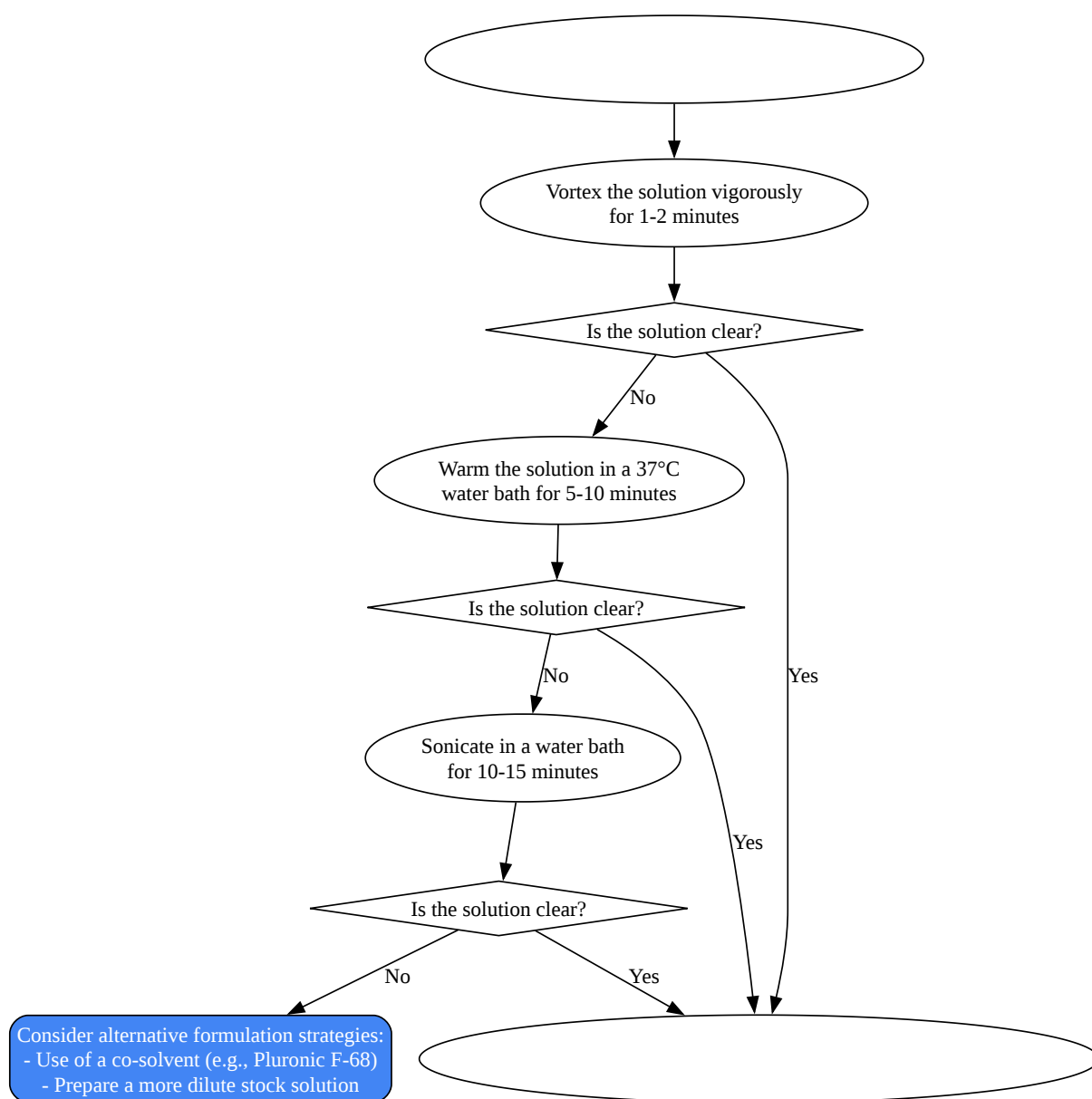
Procedure:

- Calculate the required mass and volume:
 - The molecular weight of S63845 is 829.26 g/mol .

- To prepare a 10 mM solution, you will need 8.29 mg of S63845 per 1 mL of DMSO.
- Weigh the S63845 powder:
 - Carefully weigh the required amount of S63845 powder in a sterile microcentrifuge tube.
- Add DMSO:
 - Add the calculated volume of anhydrous DMSO to the tube containing the S63845 powder.
- Dissolution:
 - Vortex the solution vigorously for 1-2 minutes.
 - If the powder is not fully dissolved, warm the tube in a 37°C water bath for 5-10 minutes.
[2]
 - Follow warming with sonication in a water bath sonicator for 10-15 minutes, or until the solution is clear.[2][5]
- Storage:
 - Once the S63845 is completely dissolved, aliquot the stock solution into single-use volumes in sterile microcentrifuge tubes.
 - Store the aliquots at -20°C or -80°C, protected from light.[10]

Troubleshooting Guide

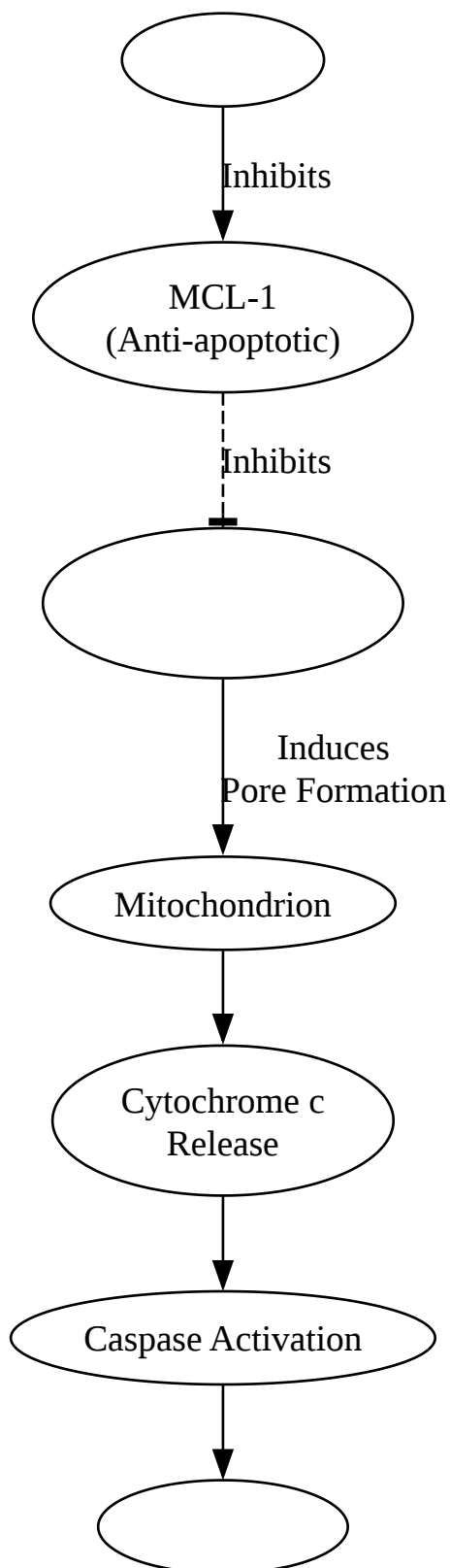
Issue: Precipitate formation upon dilution in aqueous media



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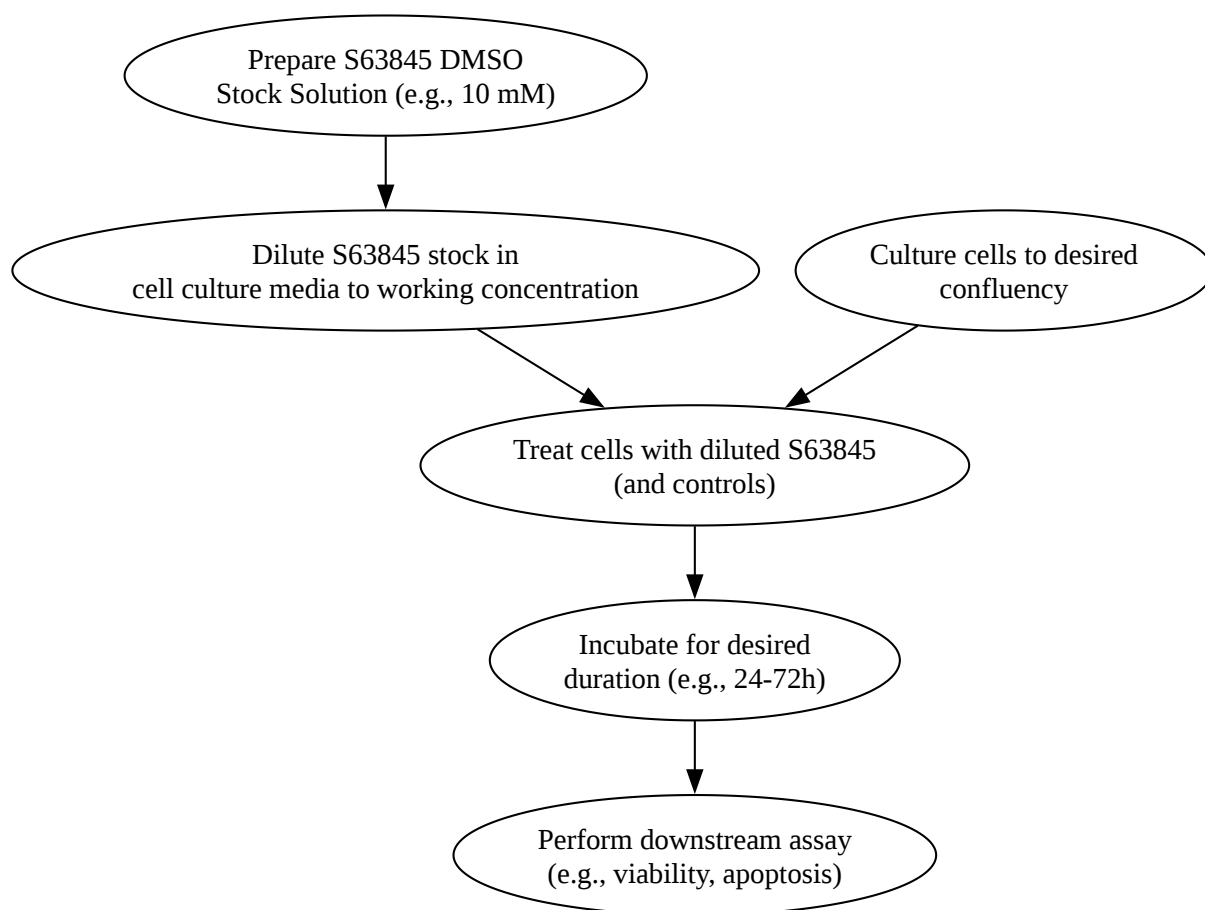
Signaling Pathway and Experimental Workflow

S63845 Mechanism of Action: Inhibition of MCL-1



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General Experimental Workflow for Cell-Based Assays



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